

CCT128930 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: CCT128930 hydrochloride

Cat. No.: B2478721

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CCT128930 Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **CCT128930 hydrochloride**. Below you will find troubleshooting guides and frequently asked questions to assist in your experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **CCT128930 hydrochloride**?

A1: The most commonly recommended solvent for creating stock solutions of **CCT128930 hydrochloride** is Dimethyl Sulfoxide (DMSO).^{[1][2]} It is soluble in DMSO at concentrations up to 55 mg/mL (145.39 mM).^[3] For in vitro assays, it is crucial to use fresh, high-purity, anhydrous DMSO, as absorbed moisture can significantly reduce the compound's solubility.^{[1][2]}

Q2: Can I dissolve **CCT128930 hydrochloride** in other solvents?

A2: Yes, other solvents can be used, although DMSO is the most effective for high-concentration stock solutions. **CCT128930 hydrochloride** is also soluble in ethanol to approximately 5 mg/mL.^{[1][4]} However, it is considered insoluble in water.^{[1][4]}

Q3: What should I do if **CCT128930 hydrochloride** does not fully dissolve in DMSO?

A3: If you encounter difficulty dissolving **CCT128930 hydrochloride** in DMSO, sonication is recommended to aid dissolution.[3] Gentle warming of the solution can also help.[2][5] Always ensure you are using a high-purity, anhydrous grade of DMSO.[1][2]

Q4: How should I prepare stock solutions of **CCT128930 hydrochloride**?

A4: To prepare a stock solution, add the appropriate volume of your chosen solvent (e.g., DMSO) to the vial containing the solid **CCT128930 hydrochloride** to achieve the desired concentration. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1][3]

Q5: How should I store **CCT128930 hydrochloride** and its stock solutions?

A5: Solid **CCT128930 hydrochloride** should be stored at -20°C for long-term stability (up to 3 years).[3] Stock solutions are typically stored at -80°C and can be stable for up to one year.[3] For short-term storage, solutions can be kept at -20°C for up to one month.[1] It is advisable to avoid repeated freeze-thaw cycles.[1][3]

Q6: How do I prepare a formulation of **CCT128930 hydrochloride** for in vivo studies?

A6: Due to its poor aqueous solubility, a specific formulation is required for in vivo administration. A common method involves a multi-solvent system. For example, a formulation can be prepared by sequentially adding 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[3] It is crucial to ensure the compound is fully dissolved in each solvent before adding the next. Sonication may be necessary to achieve a clear solution.[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Precipitate forms when preparing an aqueous working solution from a DMSO stock.	CCT128930 hydrochloride has very low solubility in aqueous solutions.	For in vitro cell-based assays, ensure the final concentration of DMSO in the culture medium is low (typically <0.5%) to maintain cell health and compound solubility. Prepare intermediate dilutions in your cell culture medium.
Compound crashes out of solution during storage.	The storage temperature is too high, or the solvent has absorbed moisture.	Store stock solutions at -80°C in tightly sealed vials. Use anhydrous DMSO to prepare stock solutions. [1]
Inconsistent results in biological assays.	The compound may not be fully dissolved, leading to inaccurate concentrations.	Always visually inspect your solution to ensure it is clear and free of particulates. If necessary, use sonication or gentle warming to ensure complete dissolution. [2] [3]
Difficulty dissolving the compound for in vivo formulation.	The solvents are not being added in the correct order, or the compound is not fully dissolving at each step.	Add the solvents sequentially (e.g., DMSO first, then PEG300, then Tween 80, and finally saline). [3] Ensure a clear solution is formed after each solvent addition before proceeding to the next. Use of a sonicator is recommended. [3]

Quantitative Solubility Data

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	55 mg/mL	145.39 mM	Sonication is recommended.[3]
33.33 mg/mL	97.50 mM	Ultrasonic and warming to 60°C may be required.[5]	
25 mg/mL	73.13 mM	Use fresh DMSO as moisture can reduce solubility.[1]	
≥17.1 mg/mL	-	-	
20 mg/mL	-	-	
Ethanol	5 mg/mL	-	-
≥5.17 mg/mL	-	Ultrasonic may be required.[4]	
Water	Insoluble	Insoluble	-
DMF	2 mg/mL	-	-
DMSO:PBS (pH 7.2) (1:1)	0.5 mg/ml	-	-
In Vivo Formulation 1	≥ 2 mg/mL	5.29 mM	10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline. Sonication is recommended.[3]
In Vivo Formulation 2	≥ 2.08 mg/mL	6.08 mM	10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline.[5]

In Vivo Formulation 3	≥ 2.08 mg/mL	6.08 mM	10% DMSO >> 90% (20% SBE-β-CD in saline).[5]
In Vivo Formulation 4	≥ 2.08 mg/mL	6.08 mM	10% DMSO >> 90% corn oil.[5]

Experimental Protocols

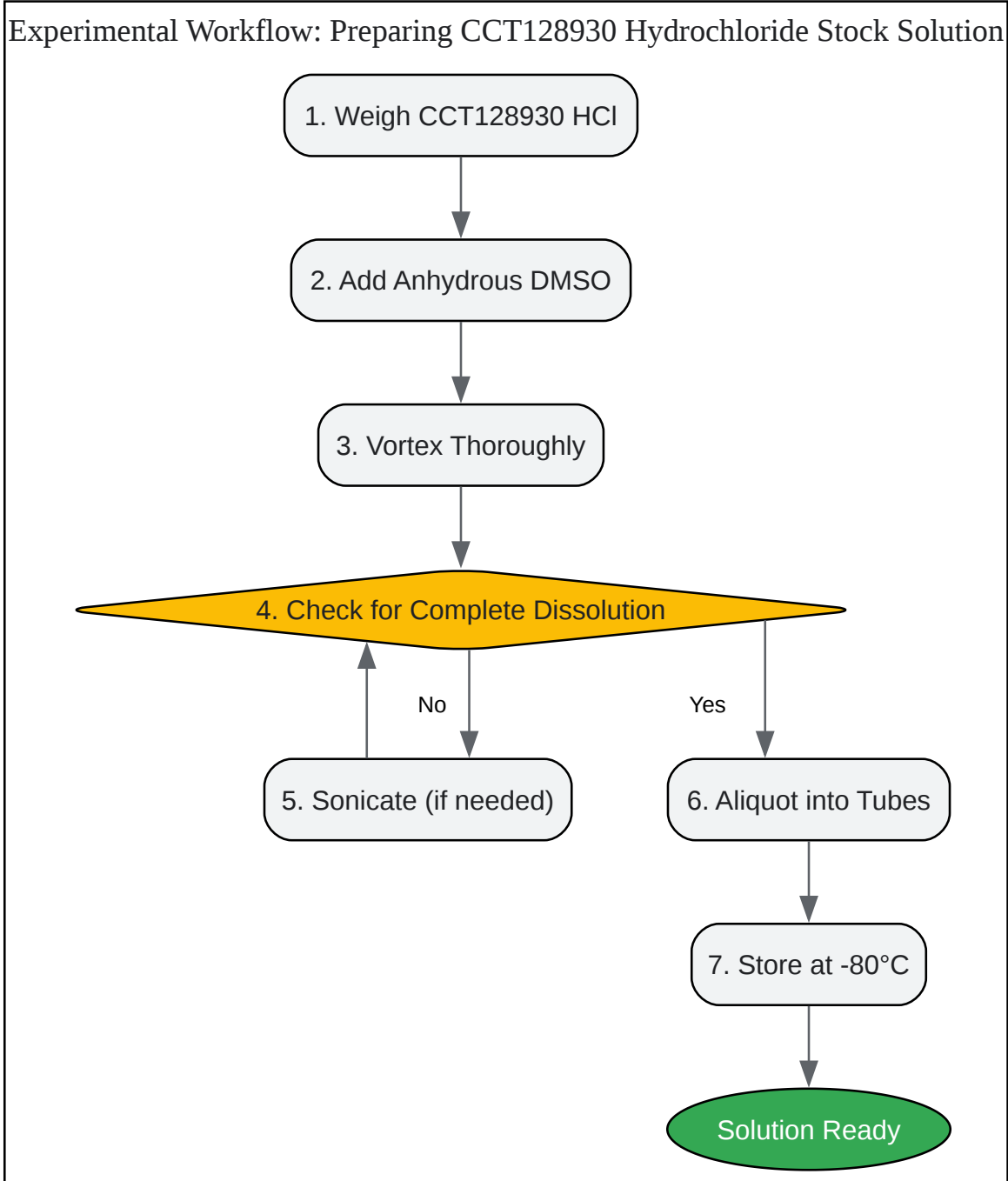
Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- **CCT128930 hydrochloride** powder (Molecular Weight: 378.30 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Sonicator bath (optional)
- Sterile microcentrifuge tubes

Procedure:

- Weighing: Accurately weigh out 3.783 mg of **CCT128930 hydrochloride**.
- Dissolving: Add 1 mL of anhydrous DMSO to the powder.
- Mixing: Vortex the solution thoroughly for several minutes.
- Sonication (if necessary): If the compound is not fully dissolved, place the tube in a sonicator bath for 5-10 minutes.
- Storage: Aliquot the stock solution into single-use sterile tubes and store at -80°C.

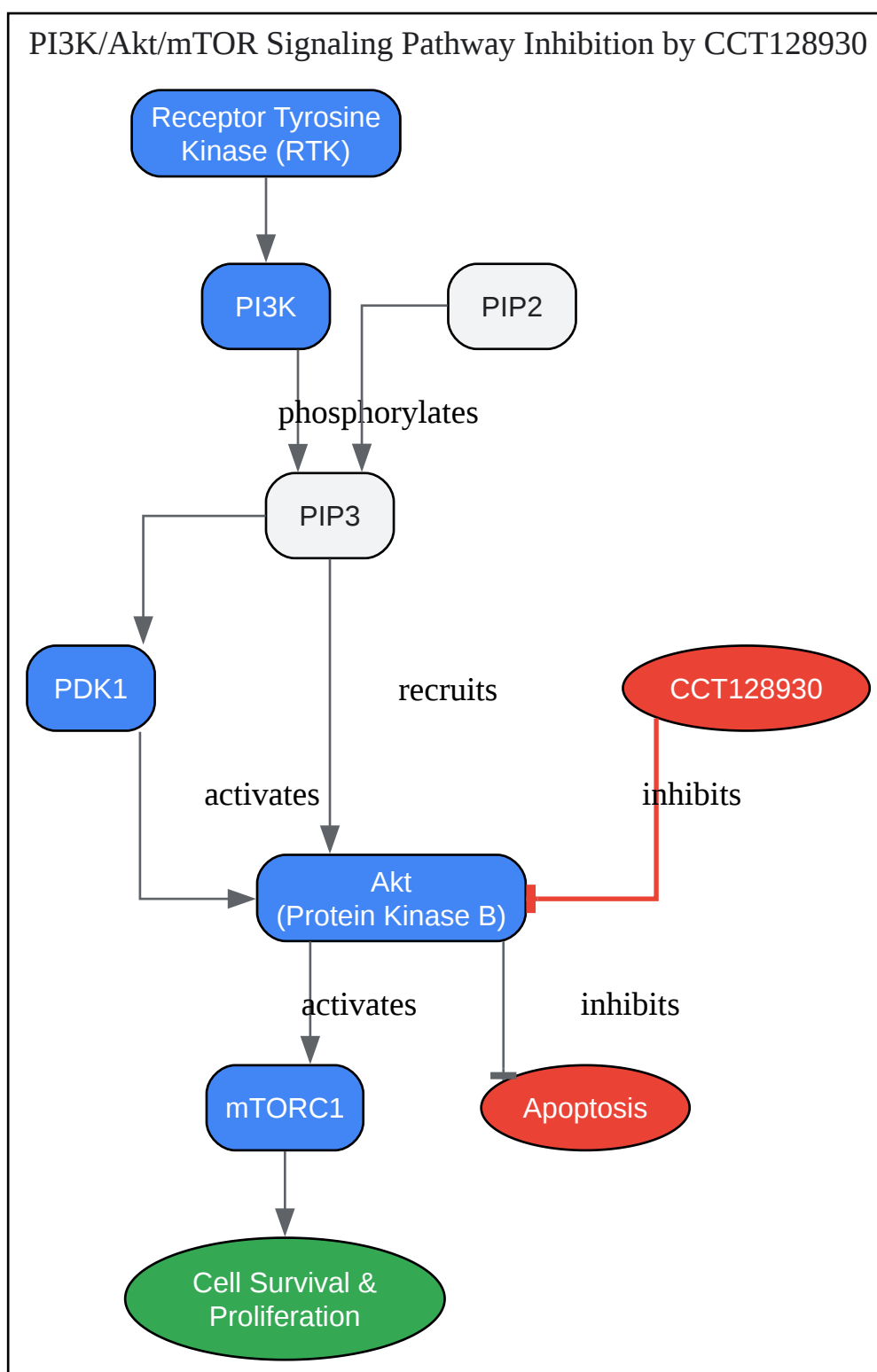


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Caption: Workflow for preparing a **CCT128930 hydrochloride** stock solution.

Signaling Pathway

CCT128930 is a potent and selective ATP-competitive inhibitor of Akt (also known as Protein Kinase B), with particular activity against the Akt2 isoform.[1][6][7][8] Akt is a key node in the PI3K/Akt/mTOR signaling pathway, which is crucial for regulating cell survival, proliferation, and growth.[6][7][9] By inhibiting Akt, CCT128930 blocks the phosphorylation of downstream substrates, leading to cell cycle arrest and apoptosis in cancer cells, especially those with a hyperactivated PI3K/Akt pathway.[7][9]



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Caption: CCT128930 inhibits Akt within the PI3K/Akt/mTOR pathway.

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